Hydron;methyl 2-aminopropanoate;chloride: Proper Disposal Procedures

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Compound of Interest	
Compound Name:	*Hydron;methyl 2-aminopropanoate;chloride*
CAS No.:	*13515-97-4*
Cat. No.:	*B555586*

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Executive Summary: Immediate Action Plan

For Lab Managers & EHS Officers: "**Hydron;methyl 2-aminopropanoate;chloride**" describes Methyl 2-aminopropanoate hydrochloride (also known as L-Alanine methyl ester hydrochloride). It is an amino acid derivative used commonly in peptide synthesis.

- Primary Hazard: Skin/Eye Irritant (H315, H319).[1] Hygroscopic (absorbs moisture).
- Disposal Class: Non-halogenated Organic Solid (if dry) or Organic Solvent Waste (if dissolved).
- Critical Restriction: Do NOT dispose of via sanitary sewer. While amino acids are biodegradable, the ester moiety hydrolyzes to release methanol (a toxic, flammable solvent) and the hydrochloride salt adds acidity.

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- Storage: Store at +2°C to +8°C under inert gas (Argon/Nitrogen) to prevent spontaneous hydrolysis.

Chemical Identity & Hazard Assessment

To ensure proper segregation, you must understand what you are handling. This compound is a salt formed by the esterification of alanine.

Parameter	Technical Specification
Systematic Name	Methyl 2-aminopropanoate hydrochloride
Common Name	L-Alanine methyl ester hydrochloride
CAS Number	2491-20-5
Molecular Formula	ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">
Molecular Weight	139.58 g/mol
GHS Classification	Skin Irrit. 2; Eye Irrit.[2] 2A; STOT SE 3 (Respiratory)
Signal Word	WARNING

The "Hidden" Hazard: Hydrolysis

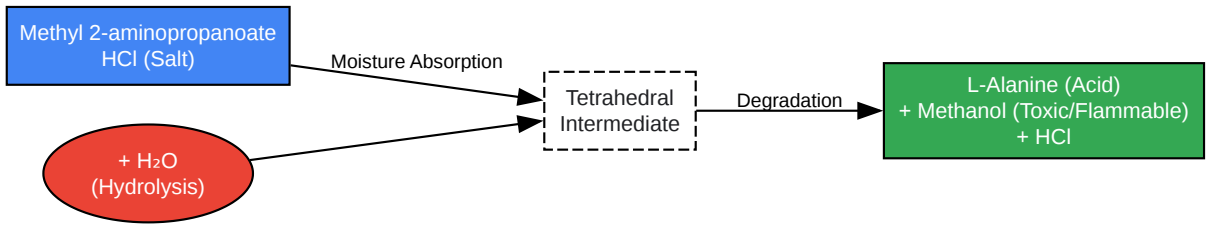
As a scientist, you must look beyond the solid salt. Upon contact with water (especially in basic conditions), this compound degrades. This is not just a purity issue; it is a waste stream compatibility issue.

Mechanism: The ester bond is susceptible to nucleophilic attack by water (

), releasing methanol (

) and the free amino acid.

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Figure 1: Hydrolysis pathway demonstrating the generation of Methanol and Acid from the parent compound.

Why this matters for disposal: If you mix large quantities of this salt into a basic aqueous waste stream, you may generate methanol (flammability hazard) and heat (neutralization exotherm), potentially pressurizing the waste container.

Operational Disposal Protocol

This protocol is designed to prevent cross-contamination and ensure regulatory compliance (RCRA).

Scenario A: Disposal of Pure Solid (Expired/Surplus)

Stream: Non-Halogenated Organic Solid.

- Segregation: Do not mix with strong oxidizers or strong bases.
- Packaging:
  - Keep in the original container if possible.[3]
  - If transferring, use a High-Density Polyethylene (HDPE) wide-mouth jar.
  - Label clearly: "Solid Chemical Waste - Methyl 2-aminopropanoate HCl - Irritant."
- Verification: Visually inspect for "clumping." Severe clumping indicates moisture absorption and partial hydrolysis (presence of methanol/HCl fumes). Open such containers in a fume hood.

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Scenario B: Disposal of Reaction Mixtures (Liquid)

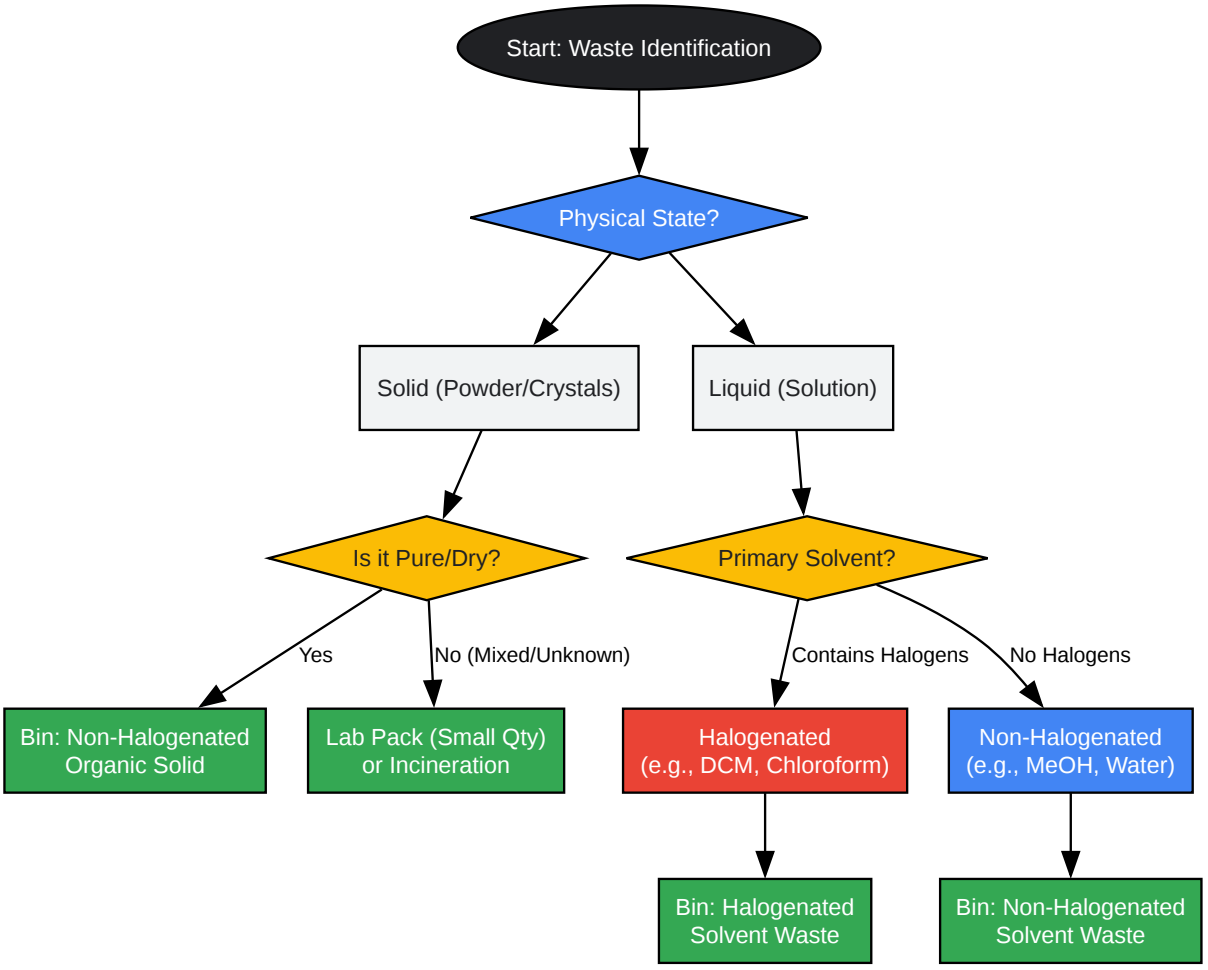
Stream: Organic Solvent Waste (Non-Halogenated).

- Neutralization Check: If the solution is highly acidic (due to the HCl component), slowly adjust pH to 6–8 using a dilute base (e.g., Sodium Bicarbonate) before adding to the solvent waste drum.
    - Caution: This will liberate the free amine and potentially methanol. Perform in a fume hood.
- Solvent Compatibility: Ensure the carrier solvent (e.g., DCM, Methanol, DMF) is compatible with the waste drum.
- Labeling: List "Methyl 2-aminopropanoate" as a constituent. Do not just write "Organic Waste."

Decision Matrix: Waste Stream Selection

Follow this logic flow to determine the correct bin.

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Figure 2: Logical decision tree for categorizing methyl 2-aminopropanoate hydrochloride waste.

Regulatory Context (RCRA & EPA)

While Methyl 2-aminopropanoate hydrochloride is not explicitly listed on the EPA P-list (acutely toxic) or U-list (toxic), it falls under the "Characteristic" waste rules if not handled correctly.

- Ignitability (D001): If the compound hydrolyzes significantly to methanol, liquid waste mixtures may have a flashpoint ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

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, classifying them as D001.

- Corrosivity (D002): Aqueous solutions of the hydrochloride salt can be acidic (

).

- Best Practice: Always default to incineration via a licensed hazardous waste contractor. Do not rely on evaporation or drain disposal.[2]

References

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 93132, Methyl 2-aminopropanoate hydrochloride. Retrieved from [Link]
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261. Retrieved from [Link]
- European Chemicals Agency (ECHA). (2024). Substance Information: L-Alanine methyl ester hydrochloride.[2][4][5] Retrieved from [Link]

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Sources

- 1. lobachemie.com [lobachemie.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. fishersci.com [fishersci.com]
- 4. chemscene.com [chemscene.com]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]

- To cite this document: BenchChem. [Hydron;methyl 2-aminopropanoate;chloride: Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555586/docs#hydron-methyl-2-aminopropanoate-chloride-proper-disposal-procedures]

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